

2-Chloro-3-fluoropyridine hydrochloride chemical properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Chloro-3-fluoropyridine
hydrochloride

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An In-Depth Technical Guide to **2-Chloro-3-fluoropyridine Hydrochloride**: Properties, Synthesis, and Applications

Introduction

2-Chloro-3-fluoropyridine and its hydrochloride salt are halogenated heterocyclic compounds of significant interest in synthetic and medicinal chemistry. The unique electronic properties conferred by the chlorine and fluorine substituents on the pyridine ring make this molecule a versatile and highly reactive building block.^[1] The chlorine atom at the 2-position serves as an excellent leaving group for nucleophilic substitution, while the electron-withdrawing fluorine atom at the 3-position further activates the ring system. This guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, applications, and safety protocols for **2-Chloro-3-fluoropyridine hydrochloride**, tailored for researchers and professionals in drug development and chemical synthesis.

Physicochemical and Spectroscopic Properties

The hydrochloride salt (CAS 1805523-21-0) is typically handled as a solid, while the free base (CAS 17282-04-1) is a colorless to light yellow liquid.^{[2][3][4]} The conversion to the

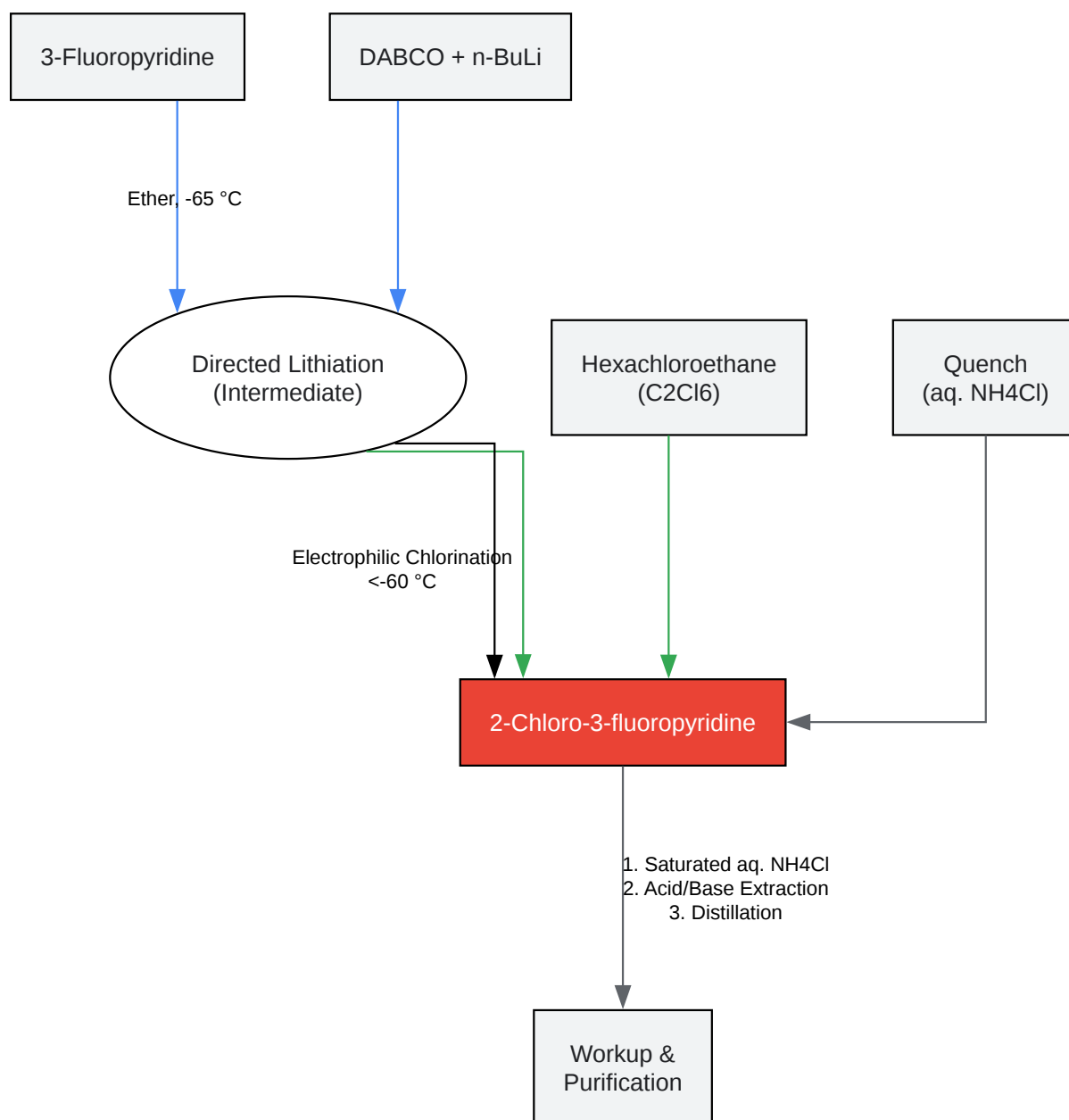
hydrochloride salt is a common strategy in drug development to improve the solubility and stability of amine-containing compounds. The fundamental properties are summarized below.

Property	2-Chloro-3-fluoropyridine (Free Base)	2-Chloro-3-fluoropyridine HCl (Salt)
CAS Number	17282-04-1[2]	1805523-21-0[4]
Molecular Formula	C ₅ H ₃ ClFN[2]	C ₅ H ₄ Cl ₂ FN[4]
Molecular Weight	131.54 g/mol [2]	168.00 g/mol [4]
Appearance	Colorless to yellow liquid[1][2]	Solid
Boiling Point	80 °C @ 80-110 hPa[2][5]	Not applicable
Density	1.323 g/cm ³ at 25 °C[2][3]	Not available
Flash Point	63 °C (closed cup)[2]	Not applicable
Refractive Index (n ²⁰ /D)	~1.509[3]	Not applicable
logP (octanol/water)	1.514[2]	Not available

Standard analytical techniques are employed to confirm the identity and purity of 2-Chloro-3-fluoropyridine. These include Nuclear Magnetic Resonance (¹H NMR, ¹³C NMR, ¹⁹F NMR) spectroscopy, Gas Chromatography-Mass Spectrometry (GC-MS), and Infrared (IR) spectroscopy.[6][7]

Synthesis and Mechanistic Considerations

The synthesis of 2-Chloro-3-fluoropyridine is critical for its availability as a building block. Several routes have been developed, with the choice often depending on the scale and availability of starting materials.



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Caption: Synthesis workflow for 2-Chloro-3-fluoropyridine via directed lithiation.

Protocol 1: Synthesis via Directed Ortho-Metalation

A common and effective laboratory-scale synthesis involves the directed ortho-metalation of 3-fluoropyridine.[3]

Causality: The fluorine atom is a weak directing group for lithiation. The addition of a Lewis base, 1,4-diazabicyclo[2.2.2]octane (DABCO), complexes with n-butyllithium, enhancing the basicity and directing the lithiation specifically to the C2 position, which is adjacent to both the fluorine and the nitrogen atoms. The reaction is conducted at very low temperatures (below -60 °C) to prevent side reactions and ensure the stability of the highly reactive lithiated intermediate. Hexachloroethane serves as a robust and efficient electrophilic chlorine source.

Step-by-Step Methodology:

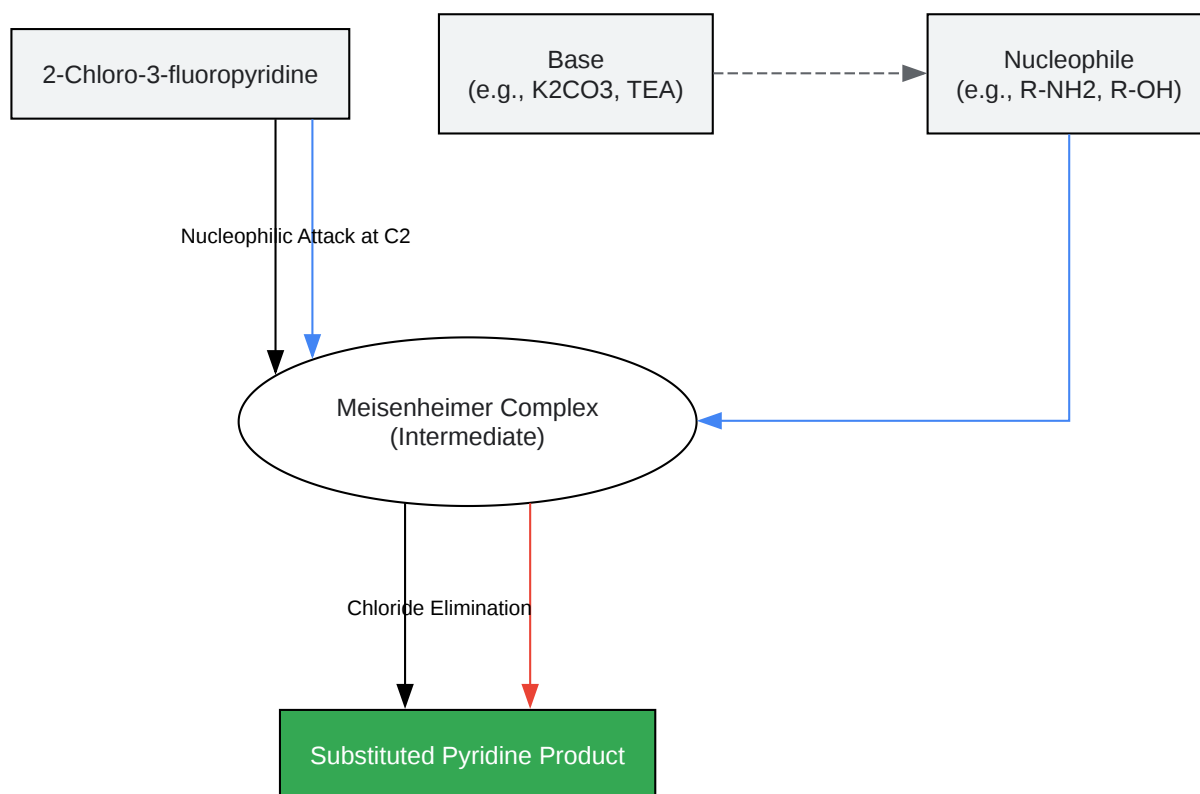
- A solution of DABCO in anhydrous ether is prepared in a flame-dried, inert-atmosphere flask and cooled to -20 to -30 °C.[3]
- n-Butyllithium (2.5 M in hexane) is added dropwise, and the mixture is stirred for 1 hour before cooling to -65 °C.[3]
- A solution of 3-fluoropyridine in ether is added slowly, maintaining the temperature below -65 °C, and stirred for 1 hour to ensure complete formation of the lithiated species.[3]
- A solution of hexachloroethane in ether is then added dropwise, ensuring the temperature does not exceed -60 °C. The mixture is stirred for an additional 2 hours.[3]
- The reaction is carefully quenched with a saturated aqueous solution of ammonium chloride (NH₄Cl) and allowed to warm to room temperature.[3]
- The organic layer is separated. The product is purified through a series of acid-base extractions followed by distillation to yield 2-chloro-3-fluoropyridine as a straw-colored oil.[3]

Alternative Route: Diazotization

An alternative approach involves the diazotization of 2-chloro-3-aminopyridine. This method uses tert-butyl nitrite to generate the diazonium salt in situ, which is then converted to the fluoro-substituted product using a fluorinating agent like copper fluoride.[8] This "one-pot" process can be advantageous as it avoids highly reactive organometallic intermediates and may be more amenable to scale-up, offering stable yields often exceeding 60%.[8]

Chemical Reactivity and Key Transformations

The reactivity of 2-Chloro-3-fluoropyridine is dominated by the susceptibility of the C2 position to nucleophilic aromatic substitution (S_NAr). The electronegative nitrogen and the adjacent fluorine atom stabilize the negative charge in the Meisenheimer complex intermediate, facilitating the displacement of the chloride ion.



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Caption: Generalized workflow for Nucleophilic Aromatic Substitution (S_NAr).

This reactivity makes it an ideal scaffold for introducing a wide variety of functional groups, including amines, alcohols, and thiols, which is a cornerstone of its utility in constructing diverse molecular libraries for drug discovery.^{[1][9]}

Protocol 2: Synthesis of 2-chloro-3-fluoropyridine N-oxide

N-oxidation is another key transformation that alters the electronic profile of the pyridine ring, often making it more susceptible to certain types of substitution or modifying its properties as a ligand.

Causality: Hydrogen peroxide in an acidic medium like acetic acid is a classic reagent for the oxidation of the pyridine nitrogen. The reaction is heated to overcome the activation energy for the oxidation of the electron-deficient pyridine ring.

Step-by-Step Methodology:

- A mixture of 2-chloro-3-fluoropyridine and 30% hydrogen peroxide is prepared in acetic acid. [\[10\]](#)
- The solution is heated to 75 °C and stirred for several hours. [\[10\]](#)
- Additional portions of hydrogen peroxide may be added over time to drive the reaction to completion. [\[10\]](#)
- The reaction is quenched by adding a saturated solution of sodium bisulfite to neutralize any remaining peroxide. [\[10\]](#)
- The mixture is concentrated under reduced pressure, diluted with water, and made basic with potassium carbonate. [\[10\]](#)
- The crude N-oxide product is extracted with an organic solvent (e.g., ethyl acetate), dried, and purified by chromatography. [\[10\]](#)

Applications in Research and Drug Development

The primary value of **2-Chloro-3-fluoropyridine hydrochloride** lies in its role as a versatile intermediate in the synthesis of high-value chemical entities. [\[1\]](#)

- **Pharmaceuticals:** It is a key building block in the synthesis of a wide range of pharmaceuticals. [\[1\]](#) Its structure is incorporated into molecules developed as anti-

inflammatory and anti-cancer agents.[1] Furthermore, it is a precursor for antibacterial drugs and agents targeting cardiovascular diseases.[8] The presence of chlorine and fluorine is a common feature in many FDA-approved drugs, often enhancing metabolic stability and binding affinity.[11][12]

- **Agrochemicals:** In the agricultural sector, this compound is used to create advanced herbicides and pesticides, contributing to crop protection.[1]
- **Material Science:** It also finds applications in material science for producing specialty polymers and coatings with enhanced chemical resistance.[1]

Safety, Handling, and Storage

Due to its hazardous nature, strict safety protocols must be followed when handling 2-Chloro-3-fluoropyridine and its hydrochloride salt.

- **Hazard Identification:** The compound is classified as harmful if swallowed (H302), causes serious eye damage (H318), and may cause skin and respiratory irritation (H315, H335).[6][13] It is also a combustible liquid.
- **Safe Handling:**
 - Always handle in a well-ventilated area or a chemical fume hood.[2][14]
 - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[14][15]
 - Keep away from heat, sparks, open flames, and other ignition sources.[2][15]
 - Avoid contact with skin and eyes and prevent inhalation of vapors.[2]
- **Storage:**
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][14]
 - Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[2][15]

- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations at an approved waste disposal plant.^[15]
- Decomposition: Under fire conditions, hazardous decomposition products can be formed, including carbon oxides, nitrogen oxides (NO_x), hydrogen chloride gas, and hydrogen fluoride.^{[2][15]}

Conclusion

2-Chloro-3-fluoropyridine hydrochloride is a pivotal chemical intermediate whose value is derived from its tailored reactivity. The strategic placement of halogen atoms on the pyridine core provides a reliable handle for synthetic chemists to construct complex molecular architectures. Its widespread use in the development of pharmaceuticals, agrochemicals, and advanced materials underscores its importance. A thorough understanding of its properties, synthetic routes, and handling requirements is essential for its safe and effective utilization in research and development.

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- To cite this document: BenchChem. [2-Chloro-3-fluoropyridine hydrochloride chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11785433/docs#2-chloro-3-fluoropyridine-hydrochloride-chemical-properties\]](https://www.benchchem.com/product/b11785433/docs#2-chloro-3-fluoropyridine-hydrochloride-chemical-properties)

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